

Dicyclopentadiene Diepoxide (CAS 81-21-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Dicyclopentadiene diepoxide*

Cat. No.: *B146624*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **Dicyclopentadiene diepoxide** (CAS 81-21-0), a cycloaliphatic epoxide resin of significant interest in various industrial and research applications. This document compiles and presents its core physical, chemical, and toxicological properties, alongside detailed experimental protocols for their determination. Furthermore, this guide outlines the synthesis of **Dicyclopentadiene diepoxide** and illustrates key experimental workflows using logical diagrams. The information herein is intended to serve as a critical resource for researchers, scientists, and professionals in drug development and materials science, facilitating a comprehensive understanding of this versatile compound.

Introduction

Dicyclopentadiene diepoxide, also known as 1,2:5,6-Diepoxyhexahydro-4,7-methanoindan, is a bifunctional cycloaliphatic epoxide. Its strained oxirane rings and rigid bicyclic structure impart unique properties to the materials derived from it, including high thermal stability, excellent weather resistance, and superior mechanical strength.[1] These characteristics make it a valuable intermediate in the synthesis of specialized epoxy resins, plasticizers, protective coatings, and high-temperature adhesives.[2][3][4] In the realm of advanced materials and potentially as a building block in complex organic synthesis, a thorough understanding of its properties and handling is paramount.

Chemical and Physical Properties

The fundamental properties of **Dicyclopentadiene diepoxide** are summarized in the tables below. These values have been compiled from various sources and represent typical specifications for the compound.

Table 1: General and Physical Properties

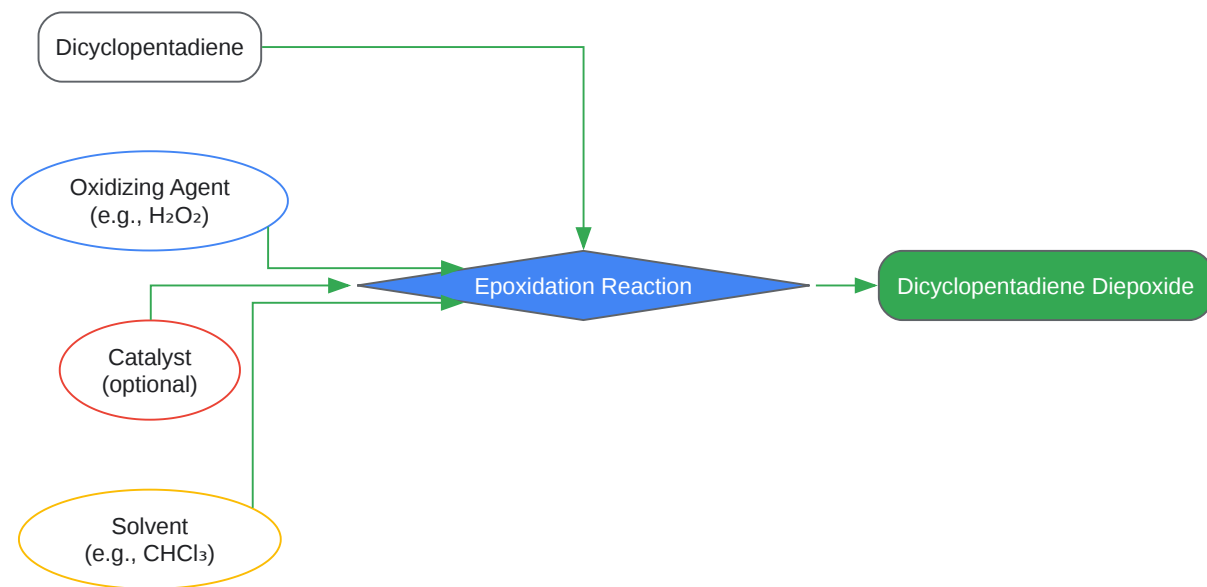
Property	Value	Reference(s)
CAS Number	81-21-0	[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15][16][17]
Molecular Formula	C ₁₀ H ₁₂ O ₂	[3][4][6][8][9][11][13][15][17]
Molecular Weight	164.20 g/mol	[3][4][6][8][11][13][15][17]
Appearance	White to yellow-beige crystals or crystalline powder	[2][3][18]
Odor	Odorless to mild terpene-like	[4][7][18]
Melting Point	185-189 °C	[2][3][4][6][11][12][13][19]
Boiling Point	326 °C (at 760 mmHg); 120 °C (at 10 mmHg, sublimes)	[2][3][4][6][11][12][18][19]
Density	1.331 g/cm ³	[3][4][6]
Refractive Index	1.5460 (estimate)	[3][6]
Water Solubility	Soluble	[2][3][4][11]
Solubility in other solvents	Soluble in benzene, chloroform, and ethyl ether; slightly soluble in ethanol	[13][19]

Table 2: Toxicological Data

Test	Result	Species	Reference(s)
LD50 (Oral)	210 mg/kg	Rat	[3][12][18][20]
LD50 (Intravenous)	56 mg/kg	Mouse	[18][20]
Skin Irritation	Mild irritant	Rabbit	[2][3][12]
Eye Irritation	Causes serious eye irritation	Not specified	[7][9]

Synthesis of Dicyclopentadiene Diepoxide

Dicyclopentadiene diepoxide is synthesized through the epoxidation of dicyclopentadiene. This reaction typically involves an oxidizing agent, such as hydrogen peroxide or a peroxy acid, and may be catalyzed.



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Caption: Synthesis of **Dicyclopentadiene Diepoxide**.

A representative experimental protocol for the synthesis is detailed below.

Experimental Protocol: Synthesis

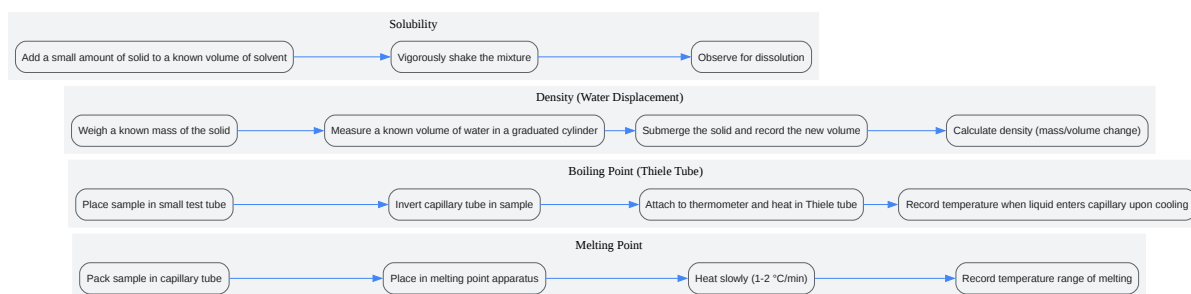
This protocol is a general representation and may require optimization based on specific laboratory conditions and desired product purity.

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser, dissolve dicyclopentadiene in a suitable solvent such as chloroform.[\[21\]](#)
- **Catalyst Addition (Optional):** If a catalyst is used, such as a phosphotungstic acid-based catalyst, add it to the dicyclopentadiene solution and stir.[\[21\]](#)
- **Addition of Oxidant:** Slowly add the oxidizing agent, for example, a 30% aqueous solution of hydrogen peroxide, to the reaction mixture via the dropping funnel while maintaining a controlled temperature (e.g., 60 °C).[\[21\]](#)
- **Reaction Monitoring:** Allow the reaction to proceed for a specified time (e.g., 12 hours) with continuous stirring. The progress of the reaction can be monitored by techniques such as gas chromatography (GC).[\[21\]](#)
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Separate the organic layer and wash it with water and then with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- **Isolation and Purification:** Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate), filter, and remove the solvent under reduced pressure. The crude product can be further purified by recrystallization or sublimation.

Experimental Protocols for Property Determination

This section provides detailed methodologies for the determination of the key physical and toxicological properties of **Dicyclopentadiene diepoxide**.

Physical Properties



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Caption: Experimental Workflows for Physical Properties.

4.1.1. Melting Point Determination

The melting point is determined using a capillary melting point apparatus.

- **Sample Preparation:** A small amount of the crystalline **Dicyclopentadiene diepoxide** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, near the expected melting point.^[10]

- Observation: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.[10]

4.1.2. Boiling Point Determination

Due to its high boiling point and tendency to sublime, the boiling point at reduced pressure is often determined. The Thiele tube method is suitable for small sample sizes.

- Sample Preparation: A small amount of the substance is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed in the test tube.
- Apparatus Setup: The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heating: The Thiele tube is heated gently. A stream of bubbles will emerge from the open end of the capillary tube.
- Observation: The heating is stopped, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[22]

4.1.3. Density Determination

The density of the solid can be determined by the water displacement method.

- Mass Measurement: A known mass of **Dicyclopentadiene diepoxide** is accurately weighed.
- Volume Measurement: A known volume of water is placed in a graduated cylinder. The solid is then carefully submerged in the water.
- Displacement: The new volume is recorded. The difference between the initial and final volumes gives the volume of the solid.
- Calculation: Density is calculated by dividing the mass of the solid by its volume.[23]

4.1.4. Solubility Determination

A qualitative assessment of solubility is performed.

- Procedure: A small, measured amount of **Dicyclopentadiene diepoxide** (e.g., 10 mg) is added to a test tube containing a known volume of the solvent (e.g., 1 mL).
- Observation: The mixture is vigorously agitated. The substance is considered soluble if it completely dissolves to form a clear solution.^{[7][8]}

Toxicological Properties

Standardized protocols are followed to assess the toxicological profile of the compound.

4.2.1. Acute Oral Toxicity (LD50)

The determination of the median lethal dose (LD50) is conducted following OECD Guideline 423 (Acute Toxic Class Method).^{[3][6]}

- Animal Selection: Healthy, young adult rats of a single sex (typically females) are used.
- Dose Administration: The test substance is administered orally by gavage in a single dose. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- Data Analysis: The LD50 is determined based on the number of animal deaths at different dose levels.

4.2.2. Mutagenicity (Ames Test)

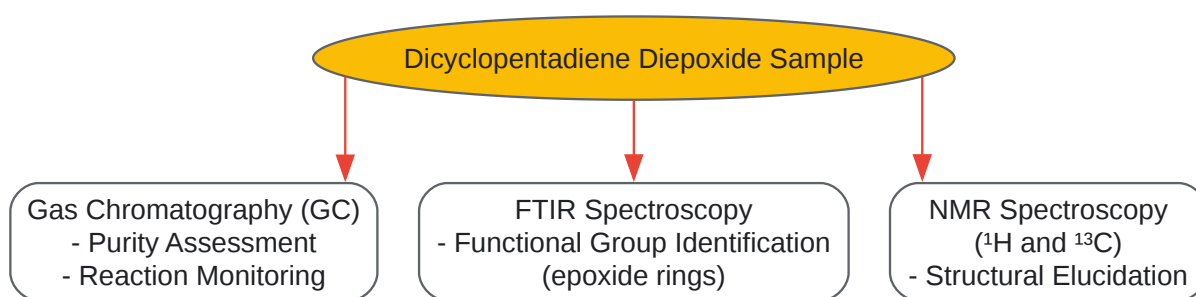
The Ames test is a bacterial reverse mutation assay used to assess the mutagenic potential of a chemical.^{[2][5]}

- Bacterial Strains: Several strains of *Salmonella typhimurium* that are auxotrophic for histidine are used.
- Exposure: The bacterial strains are exposed to various concentrations of **Dicyclopentadiene diepoxide**, both with and without a metabolic activation system (S9 mix from rat liver).

- **Plating:** The treated bacteria are plated on a minimal agar medium lacking histidine.
- **Incubation and Scoring:** The plates are incubated for 48-72 hours. The number of revertant colonies (colonies that have regained the ability to synthesize histidine) is counted. A significant increase in the number of revertant colonies compared to the control indicates mutagenic potential.^{[2][5]}

Analytical Characterization

The identity and purity of **Dicyclopentadiene diepoxide** can be confirmed using various analytical techniques.



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Caption: Analytical Characterization Workflow.

- **Gas Chromatography (GC):** Useful for assessing the purity of the compound and for monitoring the progress of the synthesis reaction.^[21]
- **Fourier-Transform Infrared Spectroscopy (FTIR):** Can confirm the presence of characteristic functional groups, particularly the epoxide rings.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C):** Provides detailed information about the molecular structure, confirming the identity of the compound.

Safety and Handling

Dicyclopentadiene diepoxide is toxic if swallowed and causes serious eye irritation.^{[7][9]} It is a mild skin irritant.^{[2][3]} When heated to decomposition, it emits acrid smoke and irritating

fumes.[2][3]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[7]
- Handling: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[7]
- Storage: Store in a cool, well-ventilated place in a tightly closed container. Keep away from strong oxidizing agents.[5]
- First Aid:
 - If Swallowed: Immediately call a poison center or doctor. Rinse mouth.[7]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[7]
 - If on Skin: Wash off with soap and plenty of water.[5]

Applications

Dicyclopentadiene diepoxide is a key intermediate in several industrial applications:

- Epoxy Resins: It serves as a primary building block for high-performance epoxy resin systems, imparting high heat resistance and rigidity.[1][18]
- Plasticizers and Protective Coatings: Used in the formulation of plasticizers and durable protective coatings with excellent weather and UV resistance.[1][2][3][4]
- Adhesives: Employed in high-temperature and high-performance adhesive systems.[2][3][4][18]
- Rubber Additives: Acts as a rubber additive to improve properties such as crack prevention.[3][18]
- Chemical Intermediate: Used in the synthesis of other complex organic molecules.[2][4]

Conclusion

Dicyclopentadiene diepoxide (CAS 81-21-0) is a compound with a unique combination of properties that make it highly valuable in materials science and organic synthesis. This guide has provided a detailed summary of its physical, chemical, and toxicological characteristics, along with standardized experimental protocols for their determination. By offering a centralized and in-depth resource, this document aims to support the ongoing research and development efforts of scientists and professionals working with this important chemical intermediate. Proper safety and handling procedures are essential when working with this compound due to its toxicity.

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